

# An In-depth Technical Guide to C.I. 14880 (Acid Blue 158)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: C.I. Acid blue 158

Cat. No.: B1201952

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

C.I. 14880, commercially known as Acid Blue 158, is a synthetic monoazo dye complexed with chromium. It is recognized for its applications in the textile and leather industries, as well as its utility as a biological stain.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the core characteristics of **C.I. Acid Blue 158**, with a focus on its physicochemical properties, synthesis, and relevant data for research applications.

## Core Characteristics and Physicochemical Properties

**C.I. Acid Blue 158** is a dark blue powder with a greenish-blue hue in solution.<sup>[3]</sup> It is soluble in water and ethanol.<sup>[1][3][4]</sup> The dye's structure, incorporating a chromium complex, contributes to its stability and fastness properties.

Table 1: Physicochemical Properties of **C.I. Acid Blue 158**

Property	Value	Reference
Colour Index Name	Acid Blue 158	[1][4]
C.I. Number	14880	[1][4]
CAS Number	6370-08-7	[1][4]
Molecular Formula	C <sub>20</sub> H <sub>11</sub> CrN <sub>2</sub> Na <sub>2</sub> O <sub>9</sub> S <sub>2</sub>	[5]
Molecular Weight	585.41 g/mol	
Appearance	Dark blue powder	[1][3][4]
Solubility in Water @ 90°C	80-90 g/L	
pH of 1% Solution	6-8	
Boiling Point	508.4 °C at 760 mmHg	[3]
Flash Point	261.3 °C	[3]
Density	1.29 g/cm <sup>3</sup>	[3]

## Synthesis

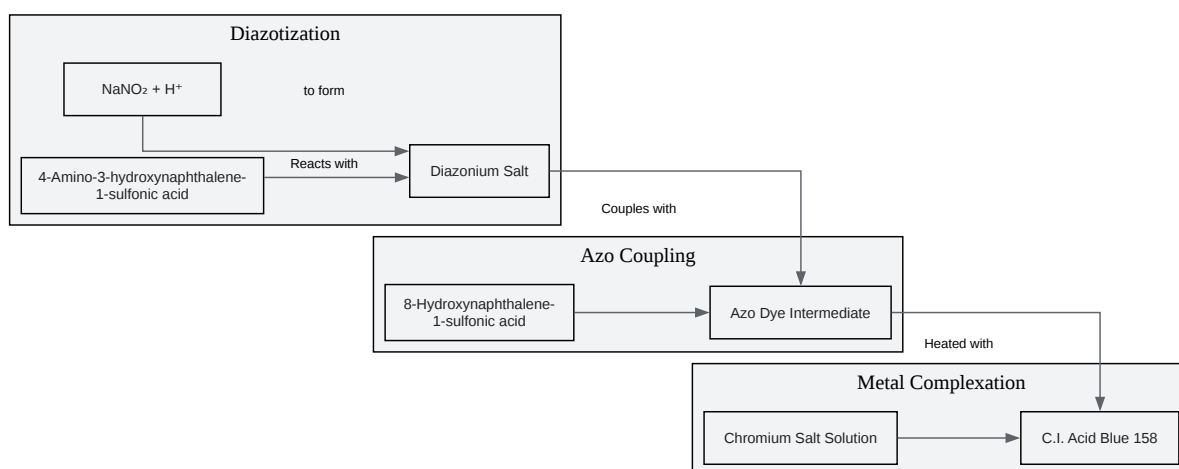
The synthesis of **C.I. Acid Blue 158** is a multi-step process involving diazotization, coupling, and metal complexation.

## Experimental Protocol: Synthesis of C.I. Acid Blue 158

The manufacturing process for **C.I. Acid Blue 158** involves the following key steps[1][2][4]:

- Diazotization:** 4-Amino-3-hydroxynaphthalene-1-sulfonic acid is diazotized. This reaction typically involves treating the primary aromatic amine with nitrous acid (usually generated in situ from sodium nitrite and a strong acid) to form a diazonium salt.
- Azo Coupling:** The resulting diazonium salt is then coupled with 8-hydroxynaphthalene-1-sulfonic acid. This electrophilic substitution reaction forms the azo dye backbone.
- Metal Complexation:** The final step is the formation of a chromium complex. The azo dye is heated with an aqueous solution of a chromium salt (e.g., chromium sulfate) at

approximately 115°C for several hours.[1][2][4] This creates a more stable and colorfast dye.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Acid Blue 158 | 6370-08-7 [chemicalbook.com]
- 2. cncolorchem.com [cncolorchem.com]
- 3. Cas 6370-08-7, Acid Blue 158 | lookchem [lookchem.com]
- 4. worlddyevariety.com [worlddyevariety.com]

- 5. C.I. Acid Blue 158, disodium salt |  $C_{20}H_{11}CrN_2Na_2O_9S_2$  | CID 22858 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to C.I. 14880 (Acid Blue 158)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1201952#c-i-14880-dye-characteristics]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)